

# General Guidance for Chemical Waste Disposal

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## Compound of Interest

Compound Name: FB23

Cat. No.: B8134296

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For any chemical substance, it is imperative to adhere to local, state, and federal regulations regarding hazardous waste disposal. The following are general best practices:

- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for handling and disposal.
- Avoid mixing wastes: Do not mix different chemical wastes in the same container.
- Proper labeling: All waste containers must be clearly labeled with their contents.
- Use appropriate containers: Waste should be stored in containers that are compatible with the chemical.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, such as gloves and safety glasses, when handling chemical waste.
- Segregation: Segregate waste into categories such as solid, liquid, organic, and aqueous.[3]

## Disposal Procedures for Halocarbon 23 (Trifluoromethane)

Should your substance be Halocarbon 23, a colorless and odorless gas, the following disposal considerations apply.

Key Disposal Information:

- **Regulatory Compliance:** Disposal must be in accordance with all applicable federal, state, and local regulations.[1]
- **Container Management:** Do not attempt to dispose of the contents yourself. Return the container to the supplier.
- **Spill Response:** In case of a leak, it is important to stay upwind and out of low areas. Isolate the hazard area and deny entry to unnecessary personnel.[1]

#### Quantitative Data:

Property	Value
Molecular Formula	C-H-F3
Molecular Weight	70.01
Boiling Point	-120 °F (-84.4 °C)
Freezing Point	-256 °F (-160 °C)

Source: Material Safety Data Sheet[1]

## Disposal Procedures for FBP23™ ES Biological Insecticide

If you are working with FBP23™ ES, a biological insecticide, the disposal procedures are as follows.

#### Key Disposal Information:

- **Pesticide Disposal:** To avoid waste, use all material in the container as directed. If waste cannot be avoided, offer the remaining product to a waste disposal facility or a pesticide disposal program.[2]
- **Container Disposal:** This is a non-refillable container. Do not reuse or refill it. Triple rinse the container promptly after emptying. The rinsate can be used in the application equipment or stored for later use or disposal.[2]

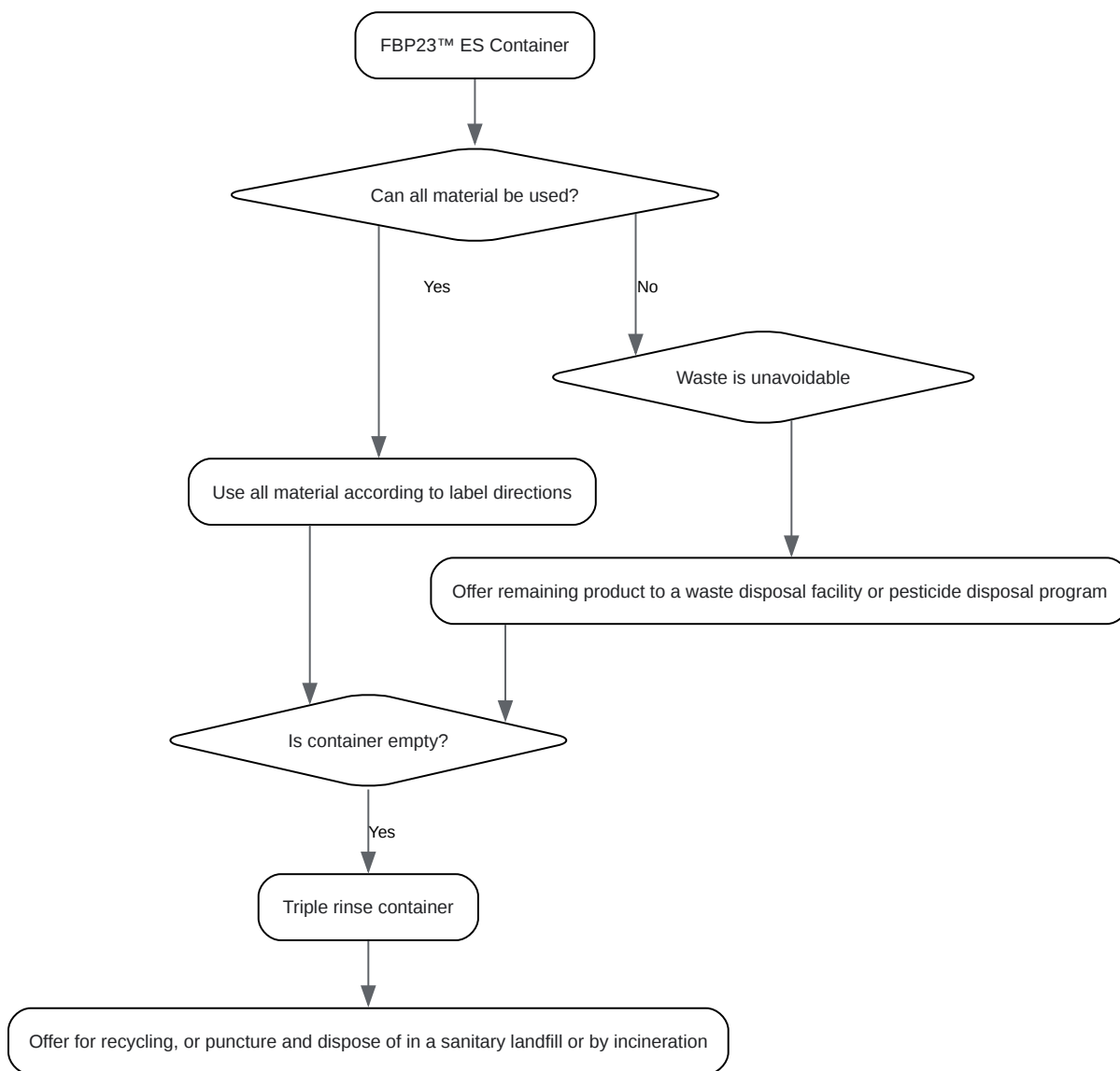
- Environmental Precautions: Do not contaminate water, food, or feed by storage or disposal. This product may be pathogenic to honey bees and may cause long-lasting harmful effects to aquatic life.[\[2\]](#)

Experimental Protocols:

Triple Rinse Procedure:

- Empty the remaining contents into the application equipment or a mix tank and allow it to drain for 10 seconds after the flow begins to drip.[\[2\]](#)
- Fill the container one-quarter full with water and recap it.[\[2\]](#)
- Shake the container for 10 seconds.[\[2\]](#)
- Pour the rinsate into the application equipment or a mix tank, or store it for later use or disposal.[\[2\]](#)
- Repeat this procedure two more times.[\[2\]](#)
- After the final rinse, the container may be offered for recycling if available, or punctured and disposed of in a sanitary landfill or by incineration, as allowed by state and local ordinances.[\[2\]](#)

Logical Relationship for FBP23™ ES Disposal Decision:



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Caption: Decision workflow for the proper disposal of FBP23™ ES and its container.

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## References

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